

In-Depth Technical Guide to Behenyl Betaine: Molecular Structure and Conformational Analysis

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Compound of Interest

Compound Name: *Behenyl Betaine*

CAS No.: 26920-62-7

Cat. No.: B15730276

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure and conformational analysis of **Behenyl Betaine**, a long-chain zwitterionic surfactant. Due to its significant flexibility, experimental and computational characterization of its full conformational landscape presents unique challenges. This document outlines its known properties, details hypothetical experimental and computational protocols for its study, and discusses its conformational possibilities by drawing analogies with smaller, related molecules.

Molecular Structure

Behenyl Betaine, systematically named 2-[docosyl(dimethyl)azaniumyl]acetate, is an amphoteric surfactant characterized by a long hydrophobic behenyl (C22) alkyl chain and a hydrophilic quaternary ammonium headgroup with a carboxylate group. This zwitterionic nature, possessing both a positive and a negative charge on the same molecule, is key to its surface-active properties.^{[1][2][3]}

The chemical formula for **Behenyl Betaine** is C₂₆H₅₃NO₂.^{[4][5][6]} Its structure can be represented by the following DOT script.

Figure 1: 2D Molecular Structure of **Behenyl Betaine**.

Physicochemical Properties

The physicochemical properties of **Behenyl Betaine** are summarized in the table below. These values are primarily computationally derived due to the complexity of the molecule.

Property	Value	Source
Molecular Formula	C ₂₆ H ₅₃ NO ₂	^{[4][5][6]}
Molecular Weight	411.7 g/mol	^{[4][5]}
IUPAC Name	2-[docosyl(dimethyl)azaniumyl]acetate	^[5]
SMILES	CCCCCCCCCCCCCCCCCCCCCCC CCC--INVALID-LINK-- (C)CC(=O)[O-]	^{[5][6]}
CAS Number	26920-62-7	^{[4][5]}
XLogP3	6.63460	^[4]
Polar Surface Area	40.13 Å ²	^[4]
Density	0.895 g/cm ³	^[4]

Conformational Analysis

A complete conformational analysis of **Behenyl Betaine** is challenging due to its high degree of flexibility, primarily arising from the long behenyl alkyl chain. As noted in the PubChem database, conformer generation for this molecule is disallowed due to its excessive flexibility.^[5] Therefore, its conformational landscape is best understood by considering the flexibility of its constituent parts: the hydrophilic headgroup and the hydrophobic tail.

Headgroup Conformation

The conformational flexibility of the betaine headgroup can be analogized to that of glycine betaine. The primary degrees of freedom in the headgroup are the torsion angles around the N-CH₂ and CH₂-COO bonds. Studies on glycine betaine have shown that it can form intermolecular C-H...O bonds, which can influence its conformation in solution and in the solid state. The presence of the bulky behenyl chain in **Behenyl Betaine** will sterically influence the preferred orientation of the headgroup.

Alkyl Chain Conformation

The C22 behenyl chain possesses a vast number of possible conformations due to the free rotation around each carbon-carbon single bond. In a non-polar solvent or in the solid state, the chain would be expected to adopt a low-energy, all-trans (zigzag) conformation to minimize steric hindrance. However, in aqueous solution, the hydrophobic effect will drive the aggregation of the alkyl chains, leading to more folded or coiled conformations within micelles or at interfaces. The specific conformation will be highly dependent on the concentration, temperature, and presence of other molecules.

Overall Molecular Conformation

The overall conformation of **Behenyl Betaine** in a given environment will be a dynamic equilibrium of various conformers. In aqueous solutions above its critical micelle concentration (CMC), **Behenyl Betaine** molecules will self-assemble into micelles, with the hydrophobic tails forming the core and the hydrophilic headgroups exposed to the water. Within these structures, the alkyl chains will be in a disordered, liquid-like state. At interfaces, such as the air-water interface, the molecules will orient with their hydrophobic tails directed away from the water and their hydrophilic headgroups in the water.

Experimental and Computational Protocols

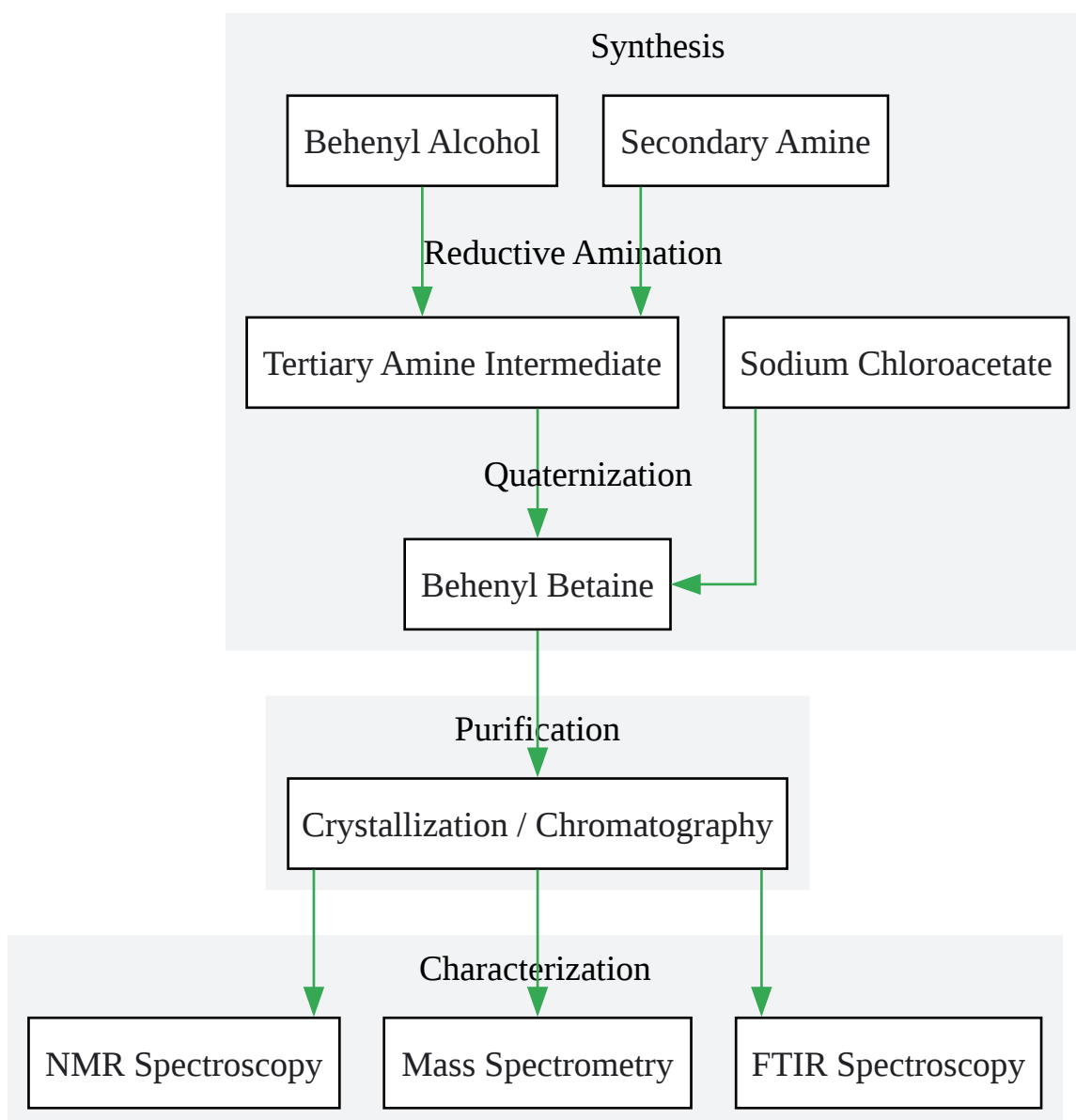
Due to the lack of specific experimental data on the conformational analysis of **Behenyl Betaine**, this section outlines hypothetical protocols for how such studies could be conducted.

Synthesis

A general two-step synthesis for long-chain alkyl betaines involves:

- Amination: Reaction of behenyl alcohol with a secondary amine under reductive conditions to produce the corresponding tertiary amine.
- Quaternization: Reaction of the tertiary amine intermediate with sodium chloroacetate to yield the final **Behenyl Betaine** product.

The following diagram illustrates a generalized workflow for the synthesis and characterization of alkyl betaines.



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Figure 2: Generalized workflow for the synthesis and characterization of alkyl betaines.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating molecular structure and dynamics in solution. A detailed NMR analysis of **Behenyl Betaine** would provide insights into its conformation.

Hypothetical Protocol:

- **Sample Preparation:** Dissolve a known concentration of **Behenyl Betaine** in a suitable deuterated solvent (e.g., D₂O for studying micellar behavior, or a non-polar solvent like CDCl₃ to study the monomeric state).
- **¹H NMR:** Acquire a ¹H NMR spectrum to identify the chemical shifts and coupling constants of the protons. The signals from the long alkyl chain would likely overlap, appearing as a broad multiplet. The distinct signals from the headgroup protons (N-CH₃, N-CH₂, and α-CH₂) would be of primary interest. Changes in their chemical shifts with concentration can indicate micelle formation.
- **¹³C NMR:** Acquire a ¹³C NMR spectrum to identify the chemical shifts of all carbon atoms. This can help to confirm the structure and provide information about the local environment of each carbon.
- **2D NMR (COSY, HSQC, HMBC):** Perform 2D NMR experiments to establish connectivity between protons and carbons, confirming the structural assignment.
- **Nuclear Overhauser Effect (NOE) Spectroscopy (NOESY/ROESY):** These experiments can detect through-space interactions between protons that are close to each other (< 5 Å). For the headgroup, NOE data could reveal preferred conformations. For the entire molecule, intermolecular NOEs observed at concentrations above the CMC would provide evidence of micellar aggregation.
- **Diffusion Ordered Spectroscopy (DOSY):** This technique separates NMR signals based on the diffusion coefficient of the molecules. Below the CMC, a single diffusion coefficient corresponding to the monomer would be observed. Above the CMC, a second, much smaller diffusion coefficient corresponding to the larger micellar aggregate would appear.

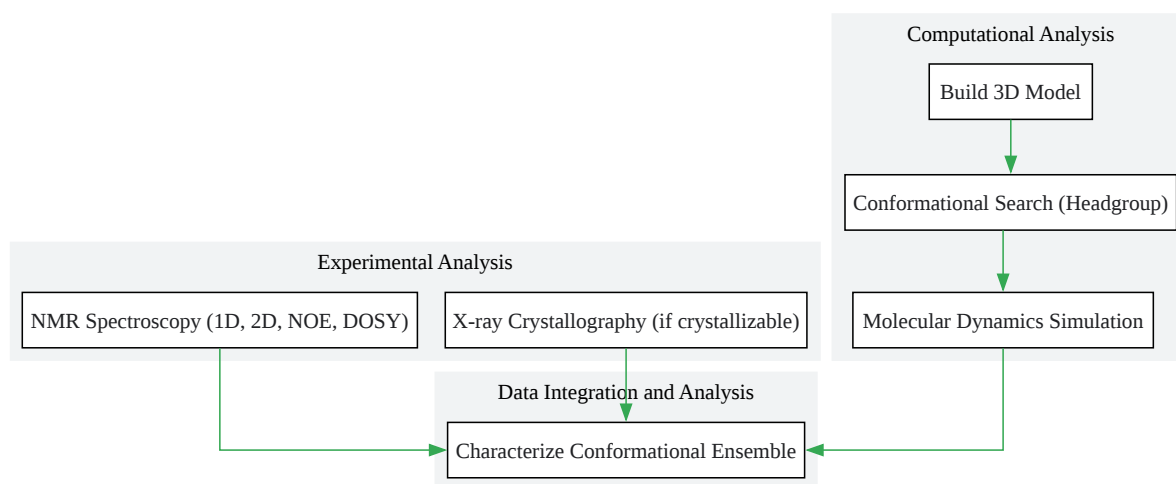
Computational Modeling

Given the challenges of experimentally characterizing the full conformational landscape of **Behenyl Betaine**, computational methods are essential.

Hypothetical Protocol:

- **Model Building:** Construct a 3D model of the **Behenyl Betaine** molecule using molecular modeling software.
- **Force Field Selection:** Choose an appropriate force field (e.g., OPLS, AMBER, CHARMM) that is well-parameterized for long-chain alkanes and zwitterionic headgroups.
- **Conformational Search (for the headgroup):** Due to the flexibility of the alkyl chain, a full conformational search is computationally prohibitive. A more feasible approach is to perform a systematic or stochastic conformational search on a truncated model of the molecule (e.g., butyl betaine) to understand the preferred conformations of the headgroup.
- **Molecular Dynamics (MD) Simulations:**
 - **System Setup:** Place one or more **Behenyl Betaine** molecules in a simulation box with an explicit solvent (e.g., water). For studying aggregation, a sufficient number of molecules should be included to allow for micelle formation.
 - **Equilibration:** Run a short MD simulation to allow the system to relax and reach a stable temperature and pressure.
 - **Production Run:** Run a long MD simulation (nanoseconds to microseconds) to sample the conformational space of the molecule(s).
 - **Analysis:** Analyze the trajectory to identify the most populated conformations, calculate root-mean-square deviations (RMSD) and fluctuations (RMSF) to assess flexibility, and analyze the radial distribution functions to understand the solvation and aggregation behavior.

The following diagram illustrates a logical workflow for a combined experimental and computational approach to conformational analysis.



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Figure 3: Workflow for Conformational Analysis.

Conclusion

Behenyl Betaine is a zwitterionic surfactant with a molecular structure that imparts valuable physicochemical properties for various applications. While a detailed experimental conformational analysis of the full molecule is currently lacking due to its inherent flexibility, a combination of experimental techniques focused on its solution behavior and computational modeling can provide significant insights into its conformational preferences and dynamics. Understanding the interplay between the flexible alkyl chain and the zwitterionic headgroup is crucial for predicting its behavior in complex formulations and its interactions with biological systems. Future research employing advanced simulation techniques and sophisticated NMR experiments will be invaluable in further elucidating the complex conformational landscape of this and other long-chain surfactants.

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References

- 1. scilit.com [scilit.com]
- 2. Combining Experimental Data and Computational Methods for the Non-Computer Specialist [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. Protocols for Fast Simulations of Protein Structure Flexibility Using CABS-Flex and SURPASS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Enhanced catabolism of glycine betaine and derivatives provides improved osmotic stress protection in *Methylobacterium extorquens* PA1 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. shura.shu.ac.uk [shura.shu.ac.uk]
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